

Personal protective equipment for handling 2H-indene

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Compound of Interest

Compound Name: 2H-indene

Cat. No.: B1213767

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Essential Safety and Handling Guide for 2H-Indene

This guide provides critical safety and logistical information for the handling and disposal of **2H-Indene** in a laboratory setting. Given the limited specific safety data available for **2H-Indene**, the following procedures are based on the well-documented hazards of its isomer, 1H-Indene. Researchers should handle **2H-Indene** with the assumption that it possesses similar hazardous properties.

Quantitative Data Summary

The following table summarizes key quantitative safety data for Indene. These values should be used as a reference for ensuring a safe laboratory environment.

Parameter	Value
Occupational Exposure Limits	
NIOSH REL (10-hr TWA)	10 ppm (45 mg/m ³)[1][2]
ACGIH TLV (8-hr TWA)	10 ppm[2]
OSHA PEL	10 ppm (45 mg/m ³)[1]
Flammability	
Flash Point	173°F (78.3°C)[1]
Physical Properties	
Boiling Point	359°F (181.6°C)[3]
Molecular Weight	116.16 g/mol [3]
Density	0.997 g/mL[3]

Operational Plan for Handling 2H-Indene

This section outlines the step-by-step procedures for safely handling **2H-Indene** in a research setting.

Pre-Operational Checks

- **Verify Emergency Equipment:** Ensure that a safety shower, eyewash station, and a fire extinguisher suitable for flammable liquids are readily accessible and have been recently inspected.
- **Prepare Spill Kit:** Have a chemical spill kit appropriate for flammable liquids readily available.
- **Review Safety Data Sheet (SDS):** Although a specific SDS for **2H-Indene** is not readily available, review the SDS for 1H-Indene to be familiar with its hazards.
- **Ensure Proper Ventilation:** All handling of **2H-Indene** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2]

- Don Personal Protective Equipment (PPE): All personnel must don the appropriate PPE as detailed below.

Personal Protective Equipment (PPE)

Equipment	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[2]
Eye Protection	Safety glasses with side shields or chemical splash goggles.[2]
Skin and Body	A flame-resistant lab coat worn over cotton-based clothing.[2]
Respiratory	If ventilation is inadequate, a NIOSH-approved respirator is required.[2]

Step-by-Step Handling Procedure

- Grounding: When transferring **2H-Indene**, ensure that all containers are properly grounded to prevent the buildup of static electricity, which can be an ignition source.[4]
- Dispensing: Use only non-sparking tools for opening and dispensing from containers.[4]
- Heating: If heating is required, use a water bath or heating mantle. Avoid open flames.[4]
- Storage: Store **2H-Indene** in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[4]
- Avoid Incompatibles: Keep away from strong oxidizing agents.[4]

Post-Operational Cleanup

- Decontaminate Work Area: Clean the work surface with an appropriate solvent.
- Dispose of Consumables: Dispose of all contaminated consumables (e.g., gloves, wipes) as hazardous waste.

- Doff PPE: Remove PPE in the correct order to avoid cross-contamination.
- Hand Hygiene: Wash hands thoroughly with soap and water after handling **2H-Indene**.

Disposal Plan for 2H-Indene

Proper disposal of **2H-Indene** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection

- Segregate Waste: Collect all **2H-Indene** waste, including unused product and contaminated materials, in a dedicated, properly labeled hazardous waste container.
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste," the name "**2H-Indene**," and the associated hazards (e.g., Flammable Liquid).
- Container Storage: Store the waste container in a designated satellite accumulation area that is secure and away from incompatible materials.

Step-by-Step Disposal Procedure

- Request Pickup: Once the waste container is full or has been in storage for the maximum allowable time, request a pickup from your institution's Environmental Health and Safety (EHS) department.
- Documentation: Complete all necessary hazardous waste disposal forms as required by your institution and local regulations.
- Professional Disposal: All **2H-Indene** waste must be disposed of through a licensed hazardous waste disposal company. Do not dispose of **2H-Indene** down the drain or in regular trash.^[4]

Emergency Procedures

Spill Response

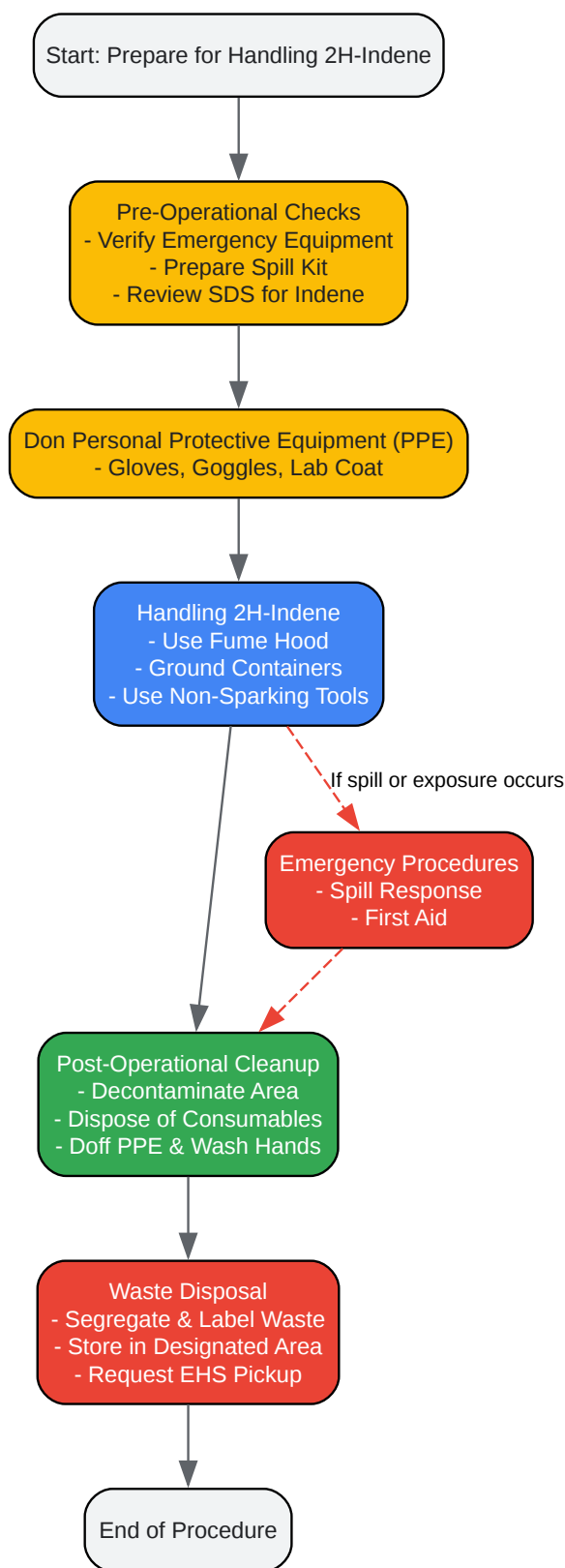
- Evacuate: In the event of a large spill, immediately evacuate the area and alert others.

- Control Vapors: If safe to do so, increase ventilation to the area.
- Containment: For small spills, contain the liquid with absorbent materials from a chemical spill kit.
- Cleanup: Use non-sparking tools to collect the absorbed material and place it in a sealed container for disposal as hazardous waste.
- Report: Report all spills to your laboratory supervisor and EHS department.

First Aid

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.^[4] Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[4] Seek medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.^[4]
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.^[5]

Safety and Handling Workflow



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Caption: Workflow for the safe handling and disposal of **2H-Indene**.

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